

2-Bromo-4'-hydroxyacetophenone: A Versatile Building Block in Organic Synthesis

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Compound of Interest

Compound Name: 2-Bromo-4'-hydroxyacetophenone

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Introduction

2-Bromo-4'-hydroxyacetophenone is a highly versatile bifunctional molecule that serves as a crucial starting material and intermediate in a wide array of organic syntheses. Its unique structure, featuring a reactive α -bromoketone moiety and a phenolic hydroxyl group, allows for diverse chemical transformations, making it an invaluable tool for medicinal chemists and researchers in drug development. This document provides a comprehensive overview of its applications, including detailed experimental protocols and reaction data, for the synthesis of various biologically active compounds such as chalcones, thiazoles, phenacyl esters, and benzodiazepine derivatives.

Key Applications

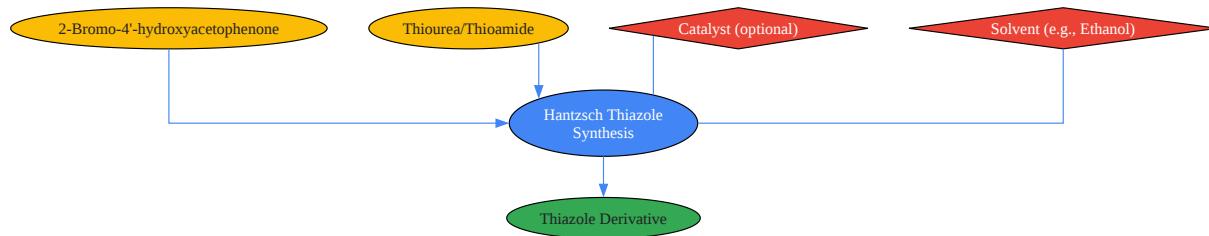
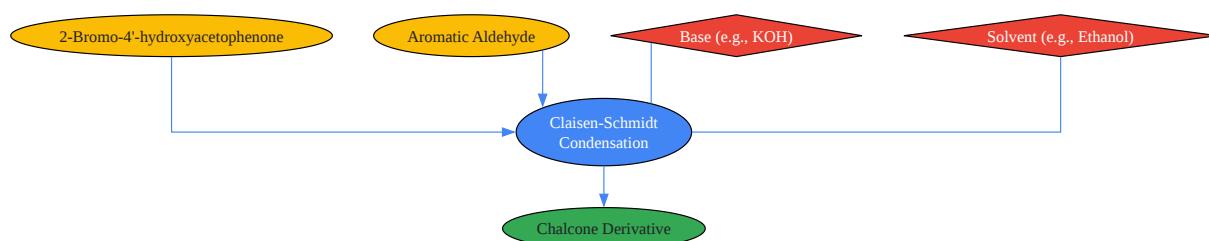
The strategic placement of the bromine atom and the hydroxyl group on the acetophenone scaffold enables **2-Bromo-4'-hydroxyacetophenone** to participate in a variety of reactions, including nucleophilic substitution, condensation, and cyclization reactions. This versatility has been exploited to synthesize a range of heterocyclic and non-heterocyclic compounds with significant therapeutic potential.

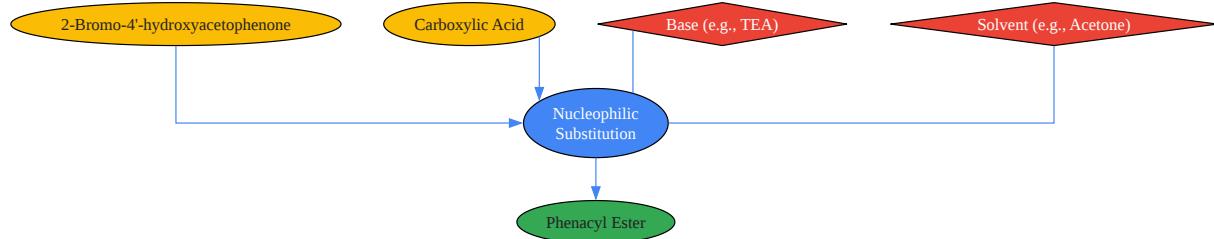
Synthesis of Chalcones

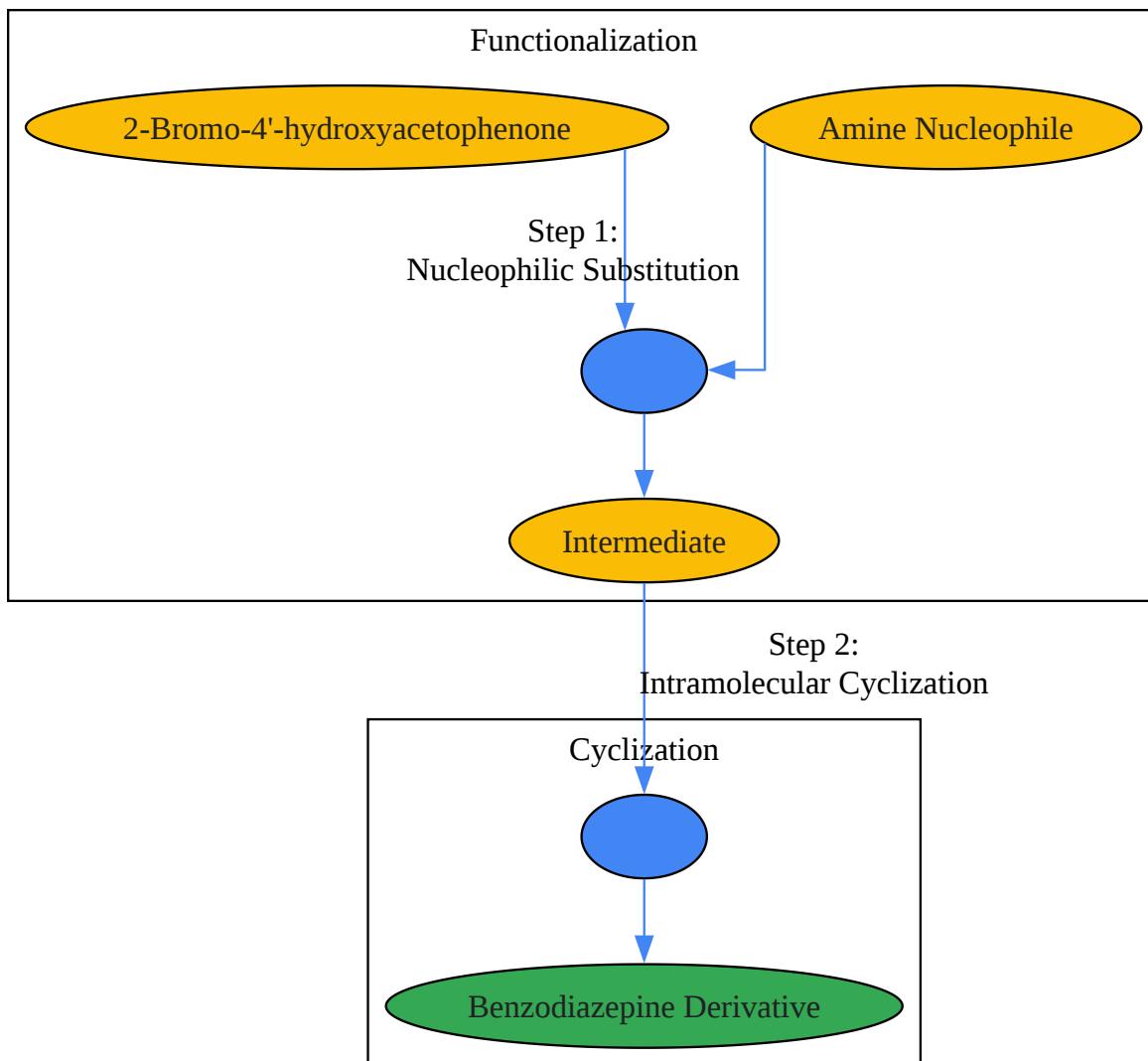
Chalcones, characterized by an open-chain flavonoid structure with a 1,3-diaryl-2-propen-1-one core, are well-known for their broad spectrum of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.^[1] The Claisen-Schmidt

condensation of **2-Bromo-4'-hydroxyacetophenone** with various aromatic aldehydes provides a straightforward and efficient route to novel chalcone derivatives.[2][3]

Reaction Scheme:







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